

The Gold-Yttrium Binary System: A Technical Review of its Phase Equilibria

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Compound of Interest

Compound Name: Gold;yttrium

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An In-depth Guide for Researchers in Materials Science and Metallurgy

The gold-yttrium (Au-Y) binary alloy system is of significant interest to researchers due to the unique properties of its intermetallic compounds, which have potential applications in various technological fields. A thorough understanding of the phase equilibria within this system is crucial for the development and optimization of these materials. This technical guide provides a comprehensive overview of the Au-Y phase diagram, summarizing the critical data on its intermetallic phases, invariant reactions, and the experimental methodologies used in their determination.

Invariant Reactions in the Gold-Yttrium System

The Au-Y phase diagram is characterized by a series of invariant reactions, including eutectic and peritectic transformations. These reactions govern the solidification behavior and the resulting microstructures of the alloys. The key invariant reactions in the system have been determined primarily through differential thermal analysis (DTA).^[1] A summary of these reactions is presented in Table 1.

Table 1: Invariant Reactions in the Gold-Yttrium Binary System

Reaction Type	Temperature (°C)	Composition (at.% Y)	Phases Involved
Eutectic	880	20.0	$L \leftrightarrow (\alpha\text{-Y}) + Y_2Au$
Peritectic	1000	~33.3	$L + YAu \leftrightarrow Y_2Au$
Congruent Melting	>1200	50.0	$YAu \leftrightarrow L$
Peritectic	1195	~57.1	$L + YAu_2 \leftrightarrow Y_3Au_4$
Congruent Melting	>1200	66.7	$YAu_2 \leftrightarrow L$
Peritectic	1160	~75.0	$L + Y_{14}Au_{51} \leftrightarrow YAu_3$
Congruent Melting	>1100	~78.5	$Y_{14}Au_{51} \leftrightarrow L$
Peritectic	805	~85.7	$L + YAu_6 \leftrightarrow Y_{14}Au_{51}$
Eutectic	800	92.0	$L \leftrightarrow YAu_6 + (Au)$

Note: The specific temperatures and compositions are based on the findings of Saccone et al. (1997). The exact values from the original publication should be consulted for precise data.

Intermetallic Compounds in the Gold-Yttrium System

The interaction between gold and yttrium leads to the formation of seven stable intermetallic compounds.^[1] These compounds have distinct crystal structures, which are crucial in determining their physical and chemical properties. The crystallographic data for these phases, as determined by X-ray diffraction (XRD), are summarized in Table 2.

Table 2: Crystallographic Data of Intermetallic Compounds in the Gold-Yttrium System

Compound	Pearson	Structure	Space	a (nm)	b (nm)	c (nm)
d	Symbol	Type	Group			
Y ₂ Au	oP12	Co ₂ Si	Pnma	0.698	0.522	0.954
YAu	cP2	CsCl	Pm-3m	0.365	-	-
Y ₃ Au ₄	rP14	Pu ₃ Pd ₄	R-3	1.381	-	0.421
YAu ₂	tI6	MoSi ₂	I4/mmm	0.369	-	0.898
YAu ₃	oP8	TiCu ₃	Pmma	0.564	0.489	0.512
Y ₁₄ Au ₅₁	hP65	Gd ₁₄ Ag ₅₁	P6/m	1.282	-	0.922
YAu ₆	oC28	HoAu ₆	Cmc2 ₁	0.774	1.018	0.782

Note: The lattice parameters are indicative and based on the structure types reported by Saccone et al. (1997). For precise crystallographic data, the original publication should be referenced.

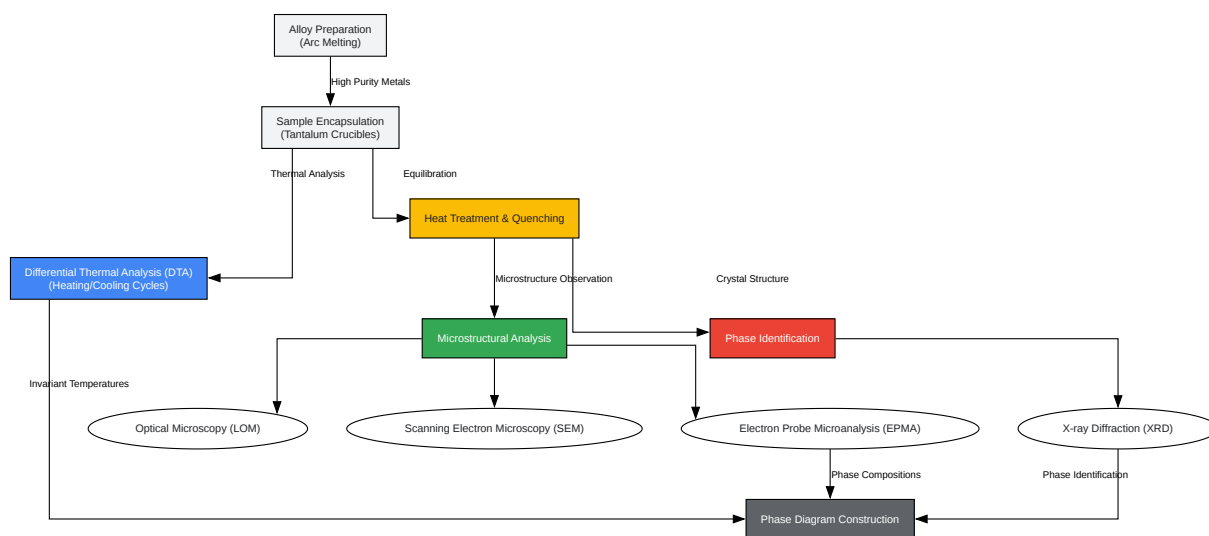
There is some discussion in the literature regarding the crystal structure of the YAu compound. While experimental evidence points to the CsCl-type (B2) structure, theoretical calculations suggest that a B33 structure might be more stable.[2] This discrepancy may be due to the B2 phase being a high-temperature structure that is retained upon rapid quenching.

Experimental Methodologies

The determination of the Au-Y phase diagram relies on a combination of advanced experimental techniques to analyze the thermal, structural, and microstructural properties of the alloys.[1]

Sample Preparation and Analysis Workflow

The general workflow for the experimental investigation of the Au-Y system is outlined below.



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Experimental workflow for phase diagram determination.

Key Experimental Techniques

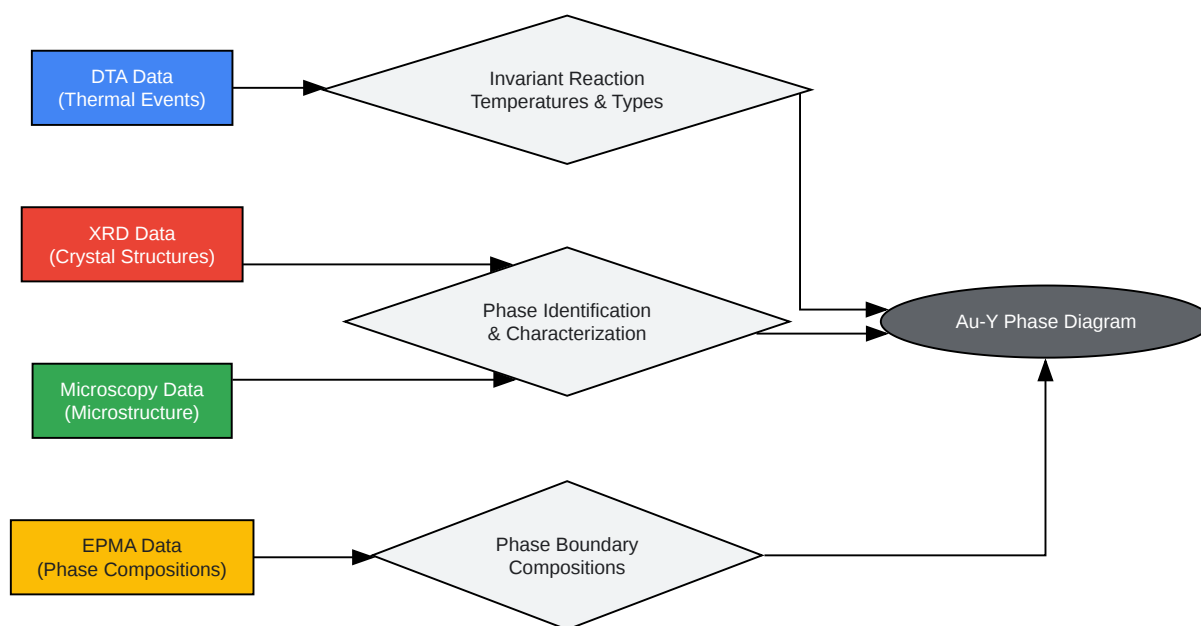
- **Differential Thermal Analysis (DTA):** This is the primary technique for determining the temperatures of phase transformations, such as melting, eutectic, and peritectic reactions. Samples are heated and cooled at a controlled rate, and the temperature difference between

the sample and a reference material is measured. Endothermic and exothermic events, corresponding to phase changes, are detected as peaks on the DTA curve.

- **X-ray Diffraction (XRD):** XRD is used to identify the crystal structures of the different phases present in the alloys at various compositions and temperatures. By analyzing the diffraction patterns, the lattice parameters and space groups of the intermetallic compounds can be determined.
- **Optical Microscopy (LOM) and Scanning Electron Microscopy (SEM):** These microscopy techniques are employed to observe the microstructure of the alloys. This allows for the identification of different phases based on their morphology and contrast, and to understand the spatial distribution of these phases.
- **Electron Probe Microanalysis (EPMA):** EPMA is a quantitative analytical technique used to determine the elemental composition of the individual phases within the microstructure. This is crucial for establishing the composition ranges of the solid solutions and the precise compositions of the intermetallic compounds, which are essential for accurately drawing the phase boundaries.

Logical Relationships in Phase Analysis

The interpretation of experimental data to construct a phase diagram involves a logical progression from initial observations to the final diagram.



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Logical flow from experimental data to phase diagram construction.

In conclusion, the gold-yttrium system exhibits a complex phase diagram with multiple intermetallic compounds. The experimental determination of this phase diagram, primarily through the work of Saccone et al. (1997), has provided a critical foundation for the further development of Au-Y based materials. This guide has summarized the key features of the phase diagram and the experimental protocols used in its investigation, providing a valuable resource for researchers in the field. For precise quantitative data, direct consultation of the original research is recommended.

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